

Validating Experimental Partitioning Data with Natural Tourmaline: A Comparative Guide

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Compound of Interest

Compound Name: TOURMALINE

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A critical assessment of experimental trace element partitioning data for **tourmaline** through comparison with natural samples is essential for accurately interpreting geological processes. This guide provides a framework for this validation, summarizing key experimental data, outlining analytical protocols, and presenting a workflow for the comparative analysis.

Tourmaline, a complex borosilicate mineral, is a valuable indicator of geological processes due to its wide stability range and its ability to incorporate a diverse array of trace elements. Experimental studies that determine the partitioning of these elements between **tourmaline** and silicate melt are fundamental to understanding magmatic and hydrothermal systems. However, the direct application of this experimental data to natural systems requires rigorous validation. This is achieved by comparing the chemical compositions of experimentally grown **tourmaline** with those found in natural geological settings.

Comparison of Experimental Partitioning Data

A seminal study by van Hinsberg (2011) provided crucial preliminary experimental data on trace-element partitioning between **tourmaline** and a hydrous, borosilicate-saturated melt at 800°C and 7.5 kbar.^[1] The calculated partition coefficients (D-values), which represent the ratio of an element's concentration in **tourmaline** to its concentration in the melt, were found to be close to unity for many trace elements.^{[1][2][3]} This suggests that **tourmaline** does not significantly fractionate most trace elements from the melt, and its composition can be a direct recorder of the melt's trace element signature.^{[1][3]}

Below is a summary of selected trace element partition coefficients from this key study:

Element	Partition Coefficient (D)
Rb	0.45
Sr	0.65
Y	0.75
Zr	0.50
Nb	0.30
Ba	0.25
La	0.40
Ce	0.45
Eu	0.55
Gd	0.70
Yb	0.85
Lu	0.85
Sc	1.1
V	1.0
Cr	1.5
Co	1.2
Ni	1.0
Zn	0.9

Data from van Hinsberg (2011). Experimental conditions: 800°C, 7.5 kbar.

Experimental and Analytical Protocols

The validation of experimental data relies on accurate and precise analytical techniques for both synthetic and natural **tourmaline** samples. The primary methods employed are Electron

Probe Microanalysis (EPMA) for major elements and Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS) for trace elements.

Experimental Synthesis of Tourmaline

Experimental charges are typically synthesized in piston-cylinder or internally heated pressure vessels to simulate magmatic conditions. Starting materials consist of a mixture of oxides or glasses of a desired composition, to which trace elements of interest are added. The charge is brought to a specific pressure and temperature and held for a duration sufficient to achieve equilibrium between the synthesized **tourmaline** crystals and the coexisting silicate melt.

Electron Probe Microanalysis (EPMA)

EPMA is used to determine the concentrations of major and minor elements (e.g., Si, Al, Fe, Mg, Ca, Na, K, Ti, Mn).

Typical EPMA Conditions for **Tourmaline** Analysis:

- Accelerating Voltage: 15 kV
- Beam Current: 10-20 nA
- Beam Diameter: 1-5 μm
- Standards: A suite of natural and synthetic mineral standards are used for calibration.

Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS)

LA-ICP-MS is the preferred method for in-situ measurement of a wide range of trace element concentrations in both experimental run products and natural **tourmaline**.

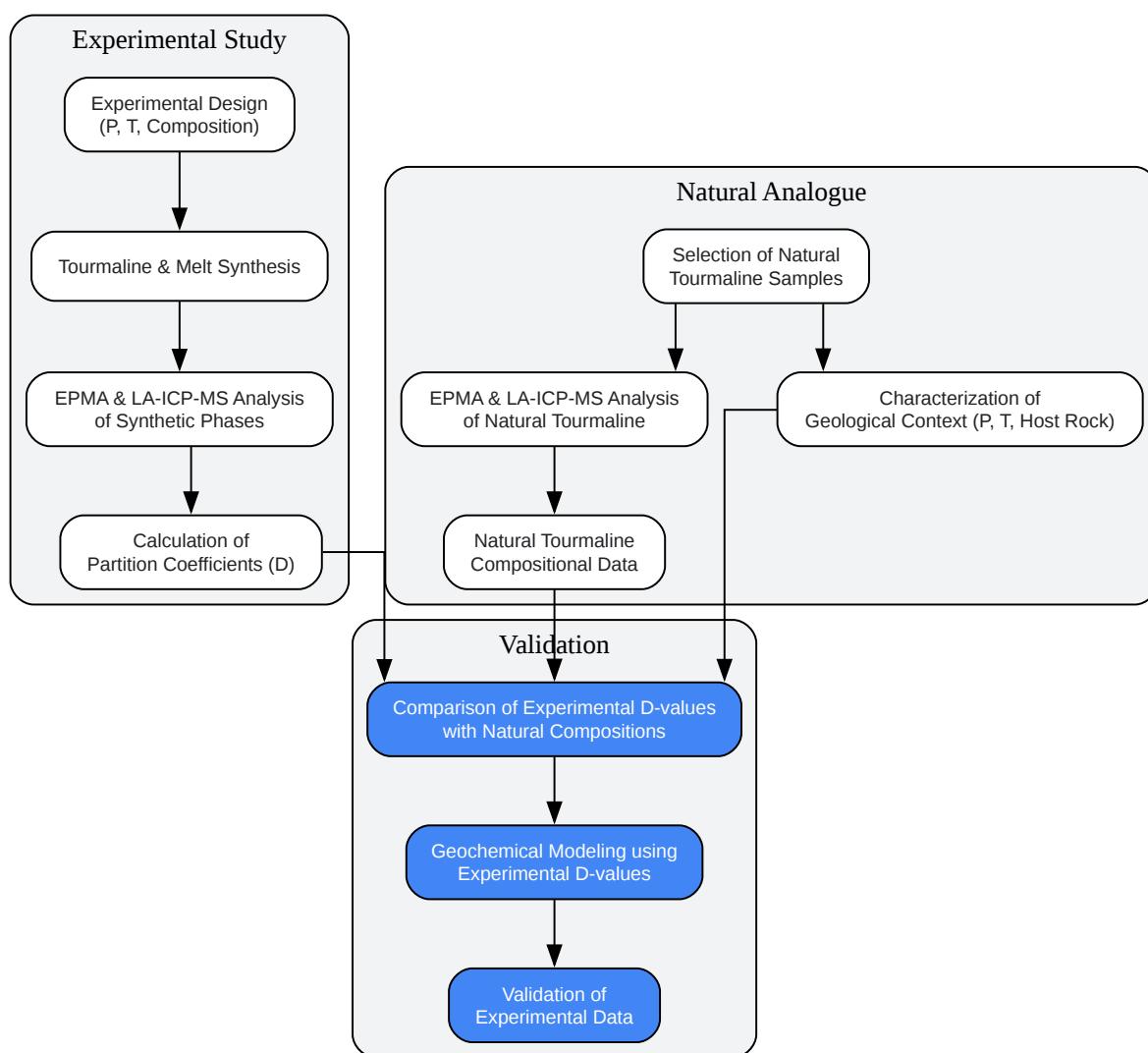
Typical LA-ICP-MS Conditions for **Tourmaline** Analysis:

- Laser Type: Excimer or solid-state laser (e.g., 193 nm ArF or 213 nm Nd:YAG)
- Ablation Spot Size: 20-50 μm

- Carrier Gas: Helium is used to transport the ablated material to the ICP-MS.
- Internal Standard: A major element with a known concentration determined by EPMA (e.g., Si or Al) is used to correct for variations in ablation yield.
- External Standard: A certified reference material with a similar matrix to **tourmaline** (e.g., NIST SRM 610/612 glass) is used for calibration.

Validation Workflow

The process of validating experimental partitioning data with natural **tourmaline** samples involves a systematic comparison of their chemical compositions.

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